

Ethyl 4-ethoxybenzoate CAS number 23676-09-7

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Compound of Interest

Compound Name: Ethyl 4-ethoxybenzoate

Cat. No.: B1215943

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An In-depth Technical Guide to **Ethyl 4-ethoxybenzoate** (CAS: 23676-09-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-ethoxybenzoate**, a significant organic compound with diverse applications. This document details its chemical and physical properties, spectral data, synthesis protocols, and key uses in various scientific and industrial fields.

Chemical and Physical Properties

Ethyl 4-ethoxybenzoate is a benzoate ester that presents as a colorless to pale yellow, viscous liquid or oil at room temperature.^{[1][2]} It is characterized by a pleasant, fruity odor.^[2] The compound is stable under normal conditions and is incompatible with strong oxidizing agents.^[1] It has limited solubility in water but is soluble in organic solvents like ethanol, ether, chloroform, and methanol.^{[1][2]}

Table 1: Physical and Chemical Properties of **Ethyl 4-ethoxybenzoate**

Property	Value	Source(s)
CAS Number	23676-09-7	[1][3]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1][3]
Molecular Weight	194.23 g/mol	[1][4]
Melting Point	9 °C	[1][3]
Boiling Point	145-150 °C (at 13 mmHg)	[1][3]
Density	1.07 - 1.071 g/cm ³	[1][3]
Refractive Index	1.5165 - 1.5205 (at 20°C)	[1][5]
Flash Point	137 °C	[1][3]
Water Solubility	Not miscible or difficult to mix	[1][6]
LogP	3.600	[1]
Appearance	Colorless viscous liquid/oil	[1][5]
IUPAC Name	ethyl 4-ethoxybenzoate	[4]

| SMILES | CCOC1=CC=C(C=C1)C(=O)OCC |[4] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Ethyl 4-ethoxybenzoate**.

Table 2: Summary of Spectroscopic Data for **Ethyl 4-ethoxybenzoate**

Technique	Key Peaks / Data	Source(s)
^1H NMR	Predicted spectra are available.	[4] [7]
^{13}C NMR	Spectral data for the related compound Ethyl 4-methoxybenzoate is available for comparison.	[8]
Mass Spectrometry (MS)	GC-MS data available through NIST and other databases.	[4] [9] [10]
Infrared (IR) Spectroscopy	FTIR and Vapor Phase IR spectra are available.	[4] [9] [11]

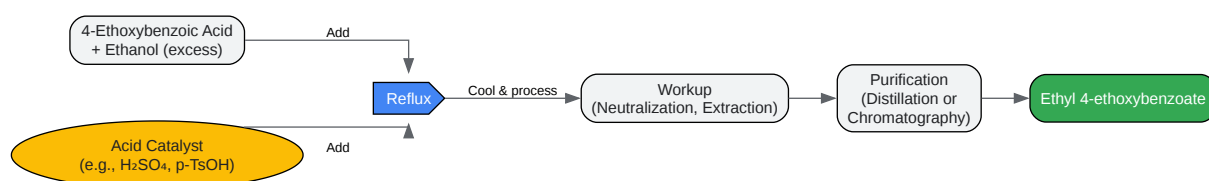
| Raman Spectroscopy | Data is available in spectral databases. [\[4\]](#) |

Synthesis of Ethyl 4-ethoxybenzoate

Ethyl 4-ethoxybenzoate can be synthesized through several established organic chemistry routes. The most common methods are the Fischer-Speier esterification of 4-ethoxybenzoic acid and the Williamson ether synthesis from a hydroxybenzoate precursor.

Synthesis via Fischer-Speier Esterification

Fischer esterification is a classic and widely used method that involves the reaction of a carboxylic acid with an alcohol in the presence of an acid catalyst.[\[12\]](#)[\[13\]](#)[\[14\]](#)



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Caption: Workflow for Fischer-Speier Esterification Synthesis.

Experimental Protocol: Fischer-Speier Esterification

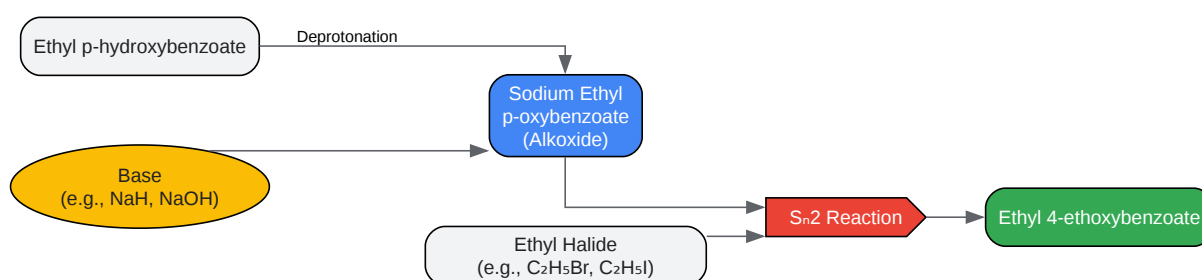
This protocol is adapted from general Fischer esterification procedures.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-ethoxybenzoic acid (1.0 eq) and an excess of absolute ethanol (10-20 eq), which also acts as the solvent.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH) (e.g., 0.05-0.1 eq).
- **Reflux:** Heat the mixture to a gentle reflux (approximately 78 °C, the boiling point of ethanol).
- **Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed (typically 2-4 hours). To drive the reaction to completion, water can be removed using a Dean-Stark apparatus if a non-polar solvent like toluene is used.[\[13\]](#)
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize the acid catalyst.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic layers and wash with brine.
- **Purification:**
 - Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
 - Filter to remove the drying agent and concentrate the filtrate under reduced pressure to remove the solvent.

- Purify the resulting crude product by vacuum distillation to yield pure **Ethyl 4-ethoxybenzoate**.

Synthesis via Williamson Ether Synthesis

An alternative route involves a two-step process starting from a p-hydroxybenzoate ester. The first step is the formation of an alkoxide, followed by an S_N2 reaction with an ethyl halide.[18]
[19]



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Caption: Workflow for Williamson Ether Synthesis.

Experimental Protocol: Williamson Ether Synthesis

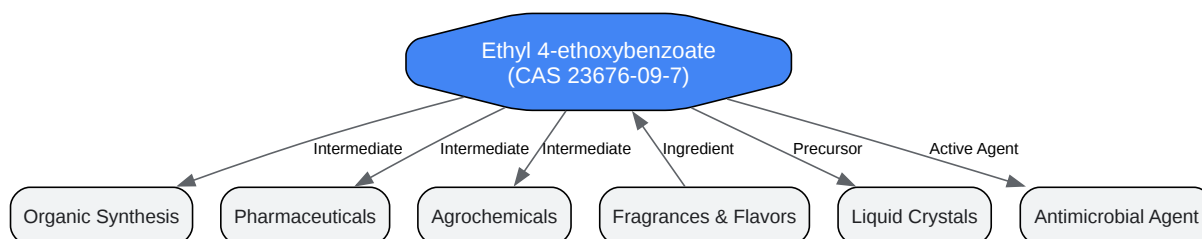
This protocol is based on a patented method for a similar synthesis and general Williamson ether synthesis procedures.[1][18]

- **Reaction Setup:** In a flask containing a suitable solvent like xylene, add p-hydroxybenzoic acid (1.0 eq).[1] Note: To synthesize **Ethyl 4-ethoxybenzoate** directly, one would ideally start with Ethyl p-hydroxybenzoate.
- **Base and Alkylating Agent Addition:** Add diethyl sulfate (an ethylating agent) to the mixture. [1] A 35% aqueous solution of sodium hydroxide (NaOH) is then added dropwise while maintaining the pH between 8 and 10 and the temperature at 90°C.[1]

- Reaction: Continue stirring the reaction mixture for a period after the base addition is complete (e.g., 15 minutes).[1] The reaction proceeds via an S_N2 mechanism where the phenoxide ion attacks the ethylating agent.[18]
- Workup:
 - Cool the reaction mixture to room temperature and add water.[1]
 - Separate the organic phase from the aqueous phase.[1]
 - Wash the organic phase sequentially with a dilute NaOH solution and then with water.[1]
- Purification: Remove the solvent by evaporation under reduced pressure to obtain the final product, **Ethyl 4-ethoxybenzoate**. [1] Purity can be assessed by HPLC.[1]

Applications

Ethyl 4-ethoxybenzoate is a versatile compound used as a raw material and intermediate in several fields.[1][2][5]



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Caption: Key application areas of **Ethyl 4-ethoxybenzoate**.

- Organic Synthesis: It serves as an important intermediate for synthesizing more complex molecules.[1][2][5][12]

- Pharmaceuticals and Agrochemicals: The compound is a building block in the production of various pharmaceuticals and agrochemicals.[\[1\]](#)[\[5\]](#)[\[12\]](#)
- Fragrance and Flavors: Due to its pleasant, fruity odor, it is used in fragrance formulations and as an indirect food additive, particularly in adhesives and coatings.[\[2\]](#)[\[12\]](#)[\[20\]](#)
- Antimicrobial Agent: It has been reported to possess antimicrobial properties, inhibiting bacterial growth by interfering with DNA synthesis.
- Liquid Crystals: Benzoic acid derivatives are foundational in the synthesis of liquid crystals. [\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) **Ethyl 4-ethoxybenzoate** can serve as a precursor for these materials, which are critical in display technologies.

Safety and Handling

Ethyl 4-ethoxybenzoate is classified as harmful if swallowed.[\[1\]](#)[\[4\]](#)

Table 3: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement	Source(s)
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| GHS07 (Exclamation Mark) | Warning | H302: Harmful if swallowed |[\[1\]](#)[\[4\]](#) |

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[25\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)[\[25\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[1\]](#)[\[25\]](#)

Personal Protective Equipment (PPE): Standard laboratory PPE should be worn, including safety goggles with side-shields, impervious clothing, and appropriate gloves.[26][27] If exposure limits are exceeded, a full-face respirator may be necessary.[26][27] Work should be conducted in a well-ventilated area.[25]

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